

Isochandalone: A Technical Guide to its Discovery, Natural Source, and Characterization

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Isochandalone, a prenylated isoflavone, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the discovery, natural source, and detailed characterization of **isochandalone**. It includes a meticulous compilation of its physicochemical properties, a thorough description of its isolation from Derris scandens, and an examination of its known biological activities, including potential interactions with cellular signaling pathways. This document is intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

Discovery and Natural Source

Isochandalone was first identified as a natural product isolated from the roots of Derris scandens (Roxb.) Benth., a climbing shrub belonging to the Fabaceae family.[1] This plant is widely distributed in Southeast Asia and has a history of use in traditional medicine.[1] The initial structural elucidation of **isochandalone** was achieved through spectroscopic analysis, including mass spectrometry, UV spectroscopy, and proton nuclear magnetic resonance (¹H NMR), in comparison with structurally related isoflavones.

Natural Source:



Species	Family	Plant Part
Derris scandens (Roxb.) Benth.	Fabaceae	Roots

Physicochemical Properties

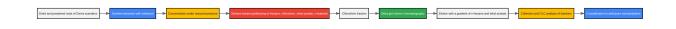
The chemical structure of **isochandalone** is characterized by a C-prenylated isoflavone scaffold.

Property	Value
Molecular Formula	C25H24O5
Molecular Weight	404.45 g/mol
Appearance	Pale yellow solid
Solubility	Soluble in methanol, ethanol, chloroform, and ethyl acetate

Experimental Protocols Isolation of Isochandalone from Derris scandens

The following is a generalized protocol for the isolation of **isochandalone** based on common phytochemical extraction and purification techniques for isoflavones from Derris scandens.

Experimental Workflow for **Isochandalone** Isolation



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Caption: A generalized workflow for the isolation of **isochandalone**.

Methodology:



- Plant Material Preparation: The roots of Derris scandens are collected, washed, air-dried in the shade, and then pulverized into a coarse powder.
- Extraction: The powdered root material is subjected to exhaustive extraction with methanol using a Soxhlet apparatus for 48-72 hours.
- Concentration: The methanolic extract is filtered and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- Fractionation: The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol.
- Column Chromatography: The chloroform fraction, typically rich in isoflavones, is subjected to column chromatography over silica gel (60-120 mesh).
- Elution and Fraction Collection: The column is eluted with a gradient solvent system, commonly starting with n-hexane and gradually increasing the polarity with ethyl acetate. Fractions of 50-100 mL are collected and monitored by thin-layer chromatography (TLC).
- Purification: Fractions showing a prominent spot corresponding to isochandalone on TLC are combined, concentrated, and further purified by recrystallization from a suitable solvent system (e.g., methanol-chloroform) to afford pure isochandalone.

Spectroscopic Characterization

The structure of **isochandalone** is confirmed through various spectroscopic techniques.

Table of Spectroscopic Data for **Isochandalone**:

Technique	Data
UV-Vis (λmax, nm)	265, 330
¹H NMR (CDCl₃, 400 MHz), δ (ppm)	Data not available in the searched literature.
¹³ C NMR (CDCl ₃ , 100 MHz), δ (ppm)	Data not available in the searched literature.
Mass Spectrometry (m/z)	Data not available in the searched literature.



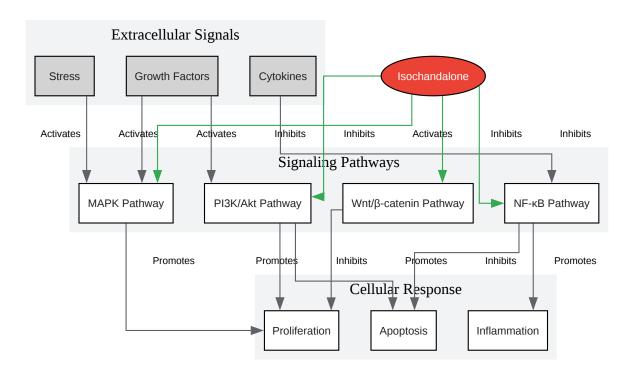
Note: While the initial discovery relied on this data, specific tabulated values were not found in the publicly available literature searched.

Biological Activity and Signaling Pathways

Isoflavones, the class of compounds to which **isochandalone** belongs, are known to exhibit a range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects.[2] [3] These effects are often mediated through the modulation of various cellular signaling pathways.

While specific studies on the signaling pathways affected by **isochandalone** are limited in the reviewed literature, the broader class of isoflavones has been shown to influence several key pathways involved in cell proliferation, apoptosis, and inflammation.

Potential Signaling Pathways Modulated by Isoflavones



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